

An In-Depth Technical Guide to 4-Methyl-4-nitropentanal

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 4-Methyl-4-nitrovaleraldehyde

CAS No.: 57620-49-2

Cat. No.: B1357132

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of 4-methyl-4-nitropentanal, a versatile nitroalkane aldehyde. It covers its nomenclature, chemical and physical properties, synthesis, and key applications, with a focus on providing practical insights for laboratory use.

Chemical Identity and Nomenclature

The compound commonly referred to as **4-methyl-4-nitrovaleraldehyde** is systematically named 4-methyl-4-nitropentanal according to IUPAC nomenclature. The name "valeraldehyde" denotes a five-carbon aldehyde, and with the aldehyde group at position 1, the methyl and nitro substituents are located on the fourth carbon of the pentanal chain.

Synonyms:

- **4-Methyl-4-nitrovaleraldehyde**
- 4-Methyl-4-nitropentanal[1][2]

CAS Number: 57620-49-2[1]

Molecular Formula: C₆H₁₁NO₃[1]

Molecular Weight: 145.16 g/mol

It is crucial to distinguish this compound from its isomeric counterpart, 3-methyl-4-nitropentanal, which has a different chemical structure and properties. Additionally, care should be taken not to confuse it with methyl 4-methyl-4-nitropentanoate, a related methyl ester with a different functional group.

Physicochemical and Safety Data

4-Methyl-4-nitropentanal is a liquid at room temperature. A summary of its key physical and safety properties is provided in the table below.

Property	Value	Source
Physical State	Liquid	TCI MSDS
Boiling Point	90 °C at 0.4 kPa	TCI MSDS
Relative Density	1.10	TCI MSDS
Purity (typical)	>90.0% (GC)	TCI MSDS
Storage	Store under an inert atmosphere in a cool, dark place (<15°C)	TCI MSDS
Sensitivity	Air sensitive	TCI MSDS

Safety Information:

According to safety data sheets, 4-methyl-4-nitropentanal is classified as a hazardous substance.

- Hazard Statements: Causes skin irritation (H315) and serious eye irritation (H319).

- Precautionary Statements: Wear protective gloves and eye protection. In case of contact with skin, wash with plenty of water. If eye irritation persists, seek medical attention.

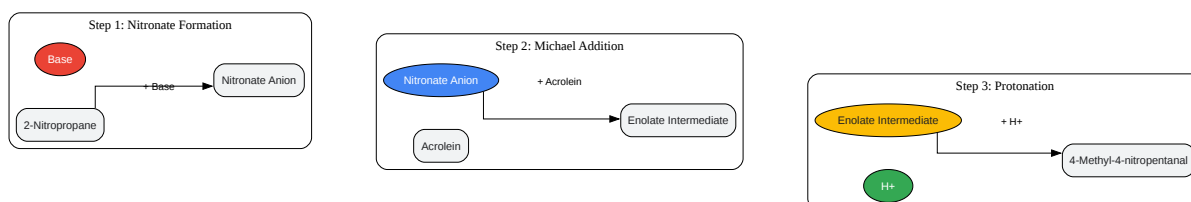
For detailed safety and handling procedures, always consult the latest Safety Data Sheet (SDS) from the supplier.

Synthesis of 4-Methyl-4-nitropentanal

The primary synthetic route to 4-methyl-4-nitropentanal is through the Michael addition of 2-nitropropane to acrolein. This reaction is a classic example of conjugate addition, where the nucleophilic carbanion generated from 2-nitropropane attacks the β -carbon of the α,β -unsaturated aldehyde, acrolein.

Reaction Principle

The reaction is typically base-catalyzed. The base abstracts an acidic α -proton from 2-nitropropane to form a nitronate anion. This anion then acts as the nucleophile in the Michael addition to acrolein. Subsequent workup protonates the resulting enolate to yield the final aldehyde product.



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Figure 1: Simplified workflow for the synthesis of 4-methyl-4-nitropentanal.

Experimental Protocol

While a detailed, peer-reviewed protocol for the synthesis of 4-methyl-4-nitropentanal is not readily available in the searched literature, a general procedure can be inferred from the synthesis of its derivatives. The following is a representative, non-validated protocol based on the Michael addition of nitroalkanes to α,β -unsaturated carbonyl compounds. Note: This protocol should be optimized and validated in a laboratory setting.

Materials:

- 2-Nitropropane
- Acrolein (stabilized)
- A suitable base (e.g., a tertiary amine like triethylamine, or a catalytic amount of a stronger base)
- Anhydrous solvent (e.g., THF, diethyl ether, or a non-polar solvent)
- Aqueous acid solution for workup (e.g., dilute HCl)
- Drying agent (e.g., anhydrous magnesium sulfate)
- Apparatus for distillation under reduced pressure

Procedure:

- In a round-bottom flask equipped with a magnetic stirrer and an addition funnel, dissolve 2-nitropropane in the chosen anhydrous solvent under an inert atmosphere (e.g., nitrogen or argon).
- Cool the solution in an ice bath.
- Slowly add the base to the solution of 2-nitropropane.
- Add a solution of acrolein in the same solvent dropwise to the reaction mixture, maintaining the low temperature.

- After the addition is complete, allow the reaction to stir at a controlled temperature (e.g., room temperature) and monitor its progress by thin-layer chromatography (TLC).
- Once the reaction is complete, quench it by adding the dilute aqueous acid solution.
- Transfer the mixture to a separatory funnel and extract the product with a suitable organic solvent (e.g., diethyl ether or ethyl acetate).
- Wash the combined organic layers with brine, dry over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure.
- Purify the crude product by vacuum distillation to obtain pure 4-methyl-4-nitropentanal.

Chemical Reactivity and Applications

The bifunctional nature of 4-methyl-4-nitropentanal, possessing both an aldehyde and a nitro group, makes it a valuable intermediate in organic synthesis.

Synthesis of 5,5-Dimethyl-1-pyrroline N-oxide (DMPO)

The most significant application of 4-methyl-4-nitropentanal is as a key precursor in the synthesis of 5,5-Dimethyl-1-pyrroline N-oxide (DMPO). DMPO is a widely used spin trap in electron spin resonance (ESR) spectroscopy for the detection of transient free radicals.

The synthesis involves the reductive cyclization of 4-methyl-4-nitropentanal. The aldehyde is first reduced to the corresponding alcohol, 4-methyl-4-nitropentan-1-ol. This intermediate then undergoes intramolecular cyclization upon reduction of the nitro group to a hydroxylamine, which subsequently condenses with the alcohol to form the cyclic nitron, DMPO.

A simplified workflow for this transformation is outlined below:



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Figure 2: Synthetic pathway from 4-methyl-4-nitropentanal to DMPO.

Other Potential Reactions

The aldehyde and nitro functionalities in 4-methyl-4-nitropentanal can undergo a variety of chemical transformations, opening avenues for the synthesis of diverse molecular scaffolds.

- **Aldehyde Group Reactions:** The aldehyde can participate in reactions such as oxidation to a carboxylic acid, reduction to a primary alcohol, reductive amination to form amines, and various olefination reactions (e.g., Wittig reaction).
- **Nitro Group Reactions:** The nitro group can be reduced to a primary amine, which is a key transformation for introducing a nitrogen-containing functional group. It can also be converted to other functionalities via the Nef reaction to yield a ketone.
- **Intramolecular Reactions:** The proximity of the aldehyde and nitro groups may allow for intramolecular cyclization reactions under specific conditions to form heterocyclic compounds.

Spectroscopic Characterization

Spectroscopic data is essential for the positive identification and purity assessment of 4-methyl-4-nitropentanal.

- **¹H NMR Spectroscopy:** While a spectrum for the non-deuterated compound was not found in the searched literature, the ¹H NMR spectrum of the deuterated analog, 4-nitro-4,4,4-trideuteromethyl-5,5,5-trideutero-1-pentanal, shows characteristic signals: a triplet at 2.14 ppm ($J = 7.4$ Hz, 2H), a triplet at 2.42 ppm ($J = 7.4$ Hz, 2H), and a singlet at 9.67 ppm (1H) for the aldehydic proton. The spectrum of the non-deuterated compound is expected to show a singlet for the two methyl groups and multiplets for the two methylene groups, in addition to the aldehydic proton signal.
- **¹³C NMR Spectroscopy:** No experimental ¹³C NMR data was found in the searched literature. However, based on typical chemical shifts, one would expect the aldehydic carbon to appear in the range of 190-200 ppm, the carbon bearing the nitro and methyl groups to be in the range of 80-90 ppm, and the other aliphatic carbons to appear further upfield.
- **Infrared (IR) Spectroscopy:** The IR spectrum is expected to show strong characteristic absorption bands for the nitro group (around 1550 cm^{-1} and 1370 cm^{-1}) and the aldehyde

carbonyl group (around 1725 cm^{-1}).

- Mass Spectrometry (MS): Mass spectrometry would show the molecular ion peak and characteristic fragmentation patterns that can be used to confirm the structure.

Conclusion

4-Methyl-4-nitropentanal is a valuable bifunctional molecule with a primary, well-established role as a key intermediate in the synthesis of the important spin-trapping agent, DMPO. Its synthesis via the Michael addition of 2-nitropropane to acrolein is a straightforward and scalable process. The presence of both an aldehyde and a nitro group offers significant potential for its use in the synthesis of a wider range of complex organic molecules. Further research into the reactivity and applications of this compound could unveil new synthetic methodologies and lead to the development of novel chemical entities for various scientific disciplines.

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- To cite this document: BenchChem. [An In-Depth Technical Guide to 4-Methyl-4-nitropentanal]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1357132/docs#an-in-depth-technical-guide-to-4-methyl-4-nitropentanal>]

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